

An In-depth Technical Guide to the Chemical Structure and Synthesis of Propineb

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Propineb*
CAS No.: 35449-52-6
Cat. No.: B1229297

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Propineb, a broad-spectrum dithiocarbamate fungicide, has long been a subject of interest in agricultural and chemical research due to its efficacy against a wide array of fungal pathogens. [1][2] This technical guide provides a comprehensive overview of the chemical architecture and synthetic pathways of **Propineb**, designed to equip researchers and professionals in drug development with the foundational knowledge for further innovation and application.

Unraveling the Chemical Identity of Propineb

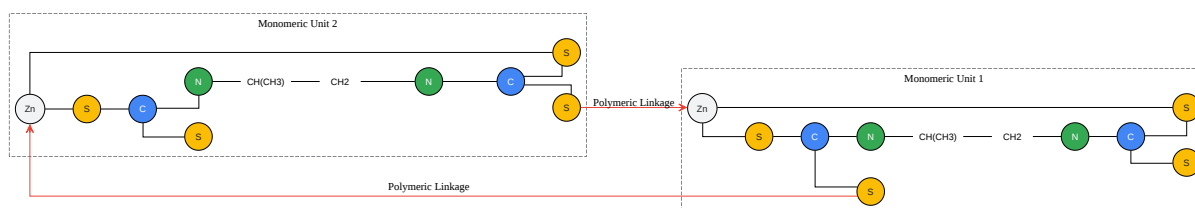
Propineb is chemically identified as a polymeric zinc complex of propylenebis(dithiocarbamate). [1][3][4] Its polymeric nature is a key determinant of its physical and biological properties, contributing to its low solubility in water and its multi-site mode of action, which mitigates the development of resistance in target fungi. [1]

Core Chemical Structure

The fundamental repeating unit of the **Propineb** polymer consists of a zinc ion coordinated with a propylenebis(dithiocarbamate) ligand. [1][4] The IUPAC name for this compound is polymeric

zinc propylenebis(dithiocarbamate).[5][6] The Chemical Abstracts Service (CAS) name is zinc.
[7]

The polymeric chain structure of **Propineb** can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Polymeric structure of **Propineb**.

Physicochemical Properties

A summary of the key physicochemical properties of **Propineb** is provided in the table below.

Property	Value	Reference(s)
IUPAC Name	polymeric zinc propylenebis(dithiocarbamate)	[5][6]
CAS Number	12071-83-9	[4][8][9]
Molecular Formula	(C ₅ H ₈ N ₂ S ₄ Zn) _n	[3][5]
Molecular Weight	289.80 g/mol (monomer)	[5][7][8]
Appearance	White to yellowish powder	[1][7][9]
Odor	Odorless	[1]
Melting Point	Decomposes above 150°C	[1][10]
Solubility	Practically insoluble in water and most organic solvents. Soluble in DMSO.	[1][7][8]
Relative Density	1.813 g/cm ³	[1][10]

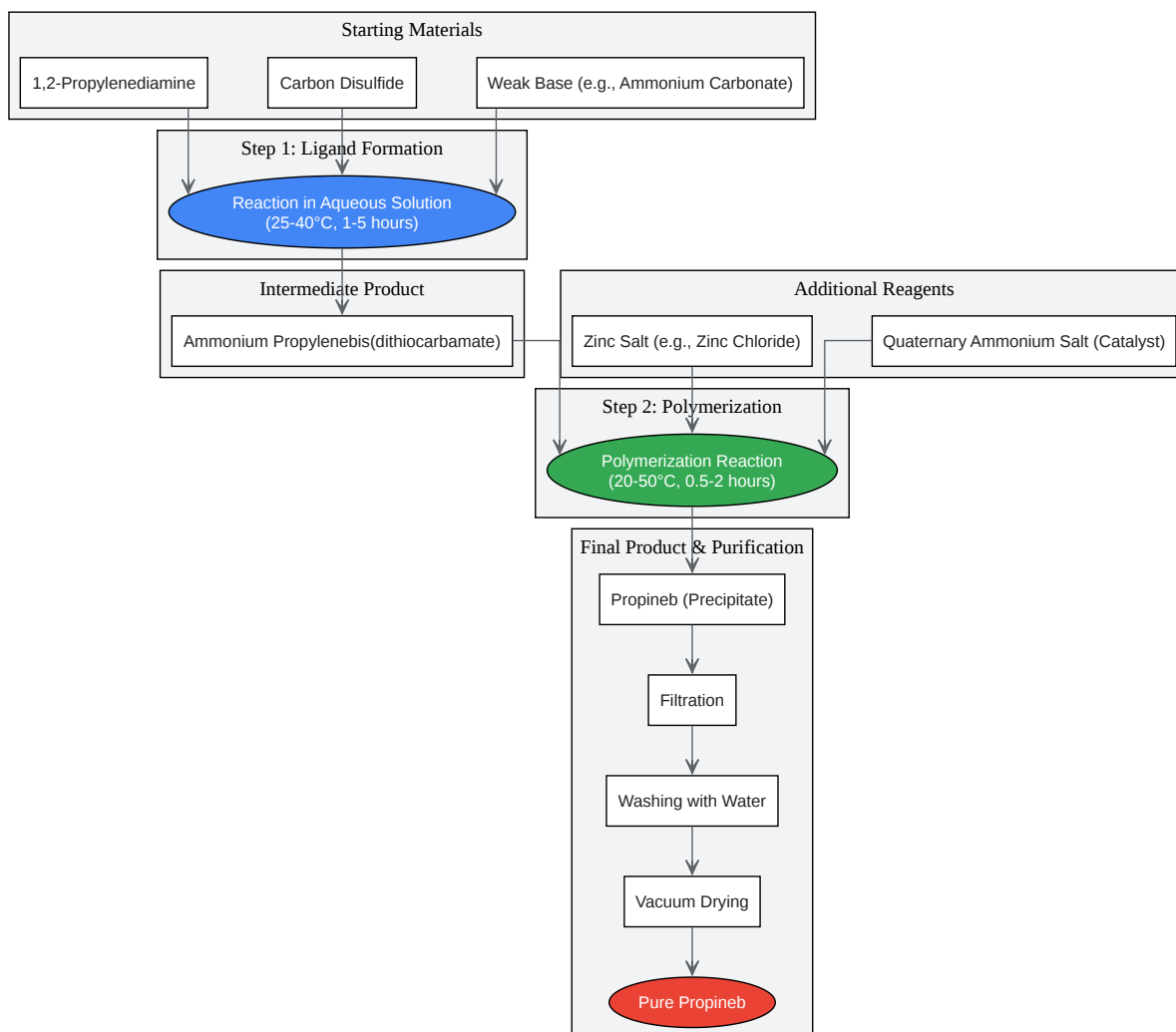
Synthesis of Propineb: A Step-by-Step Technical Protocol

The synthesis of **Propineb** is a multi-step process that involves the formation of the dithiocarbamate ligand followed by polymerization with a zinc salt. The commercial production typically involves the reaction of 1,2-propylenediamine with carbon disulfide.[1][5]

Synthesis Pathway Overview

The synthesis can be broadly categorized into two main stages:

- **Formation of the Propylenebis(dithiocarbamate) Ligand:** This step involves the reaction of 1,2-propylenediamine with carbon disulfide in the presence of a weak base.
- **Polymerization:** The formed ligand is then reacted with a zinc salt to induce polymerization, resulting in the precipitation of **Propineb**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. fao.org [fao.org]
- 3. researchgate.net [researchgate.net]
- 4. Propineb | C₅H₈N₂S₄Zn | CID 6100711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Propineb (Ref: BAY 46131) [item.herts.ac.uk]
- 6. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 7. Propineb [drugfuture.com]
- 8. Propineb | Antibacterial | Antifungal | TargetMol [targetmol.com]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. fao.org [fao.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Synthesis of Propineb]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1229297/docs#an-in-depth-technical-guide-to-the-chemical-structure-and-synthesis-of-propineb>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)